

An In-depth Technical Guide to the Molecular Weight of Fluticasone Furoate-d5

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Compound of Interest

Compound Name: Fluticasone Furoate-d5

Cat. No.: B15614047

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This technical guide provides a comprehensive overview of the molecular characteristics of **Fluticasone Furoate-d5**, with a focus on its molecular weight. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry. This document details the compound's molecular properties, the methodologies for their determination, and the mechanism of action of its non-deuterated counterpart.

Quantitative Data Summary

The incorporation of five deuterium atoms into the Fluticasone Furoate structure results in a predictable increase in its molecular weight. The table below summarizes the key molecular data for both the deuterated and non-deuterated forms.

Property	Fluticasone Furoate-d5	Fluticasone Furoate
Molecular Formula	C ₂₇ H ₂₄ D ₅ F ₃ O ₆ S[1]	C ₂₇ H ₂₉ F ₃ O ₆ S[2][3][4]
Molecular Weight	543.61 g/mol [1]	538.58 g/mol [5][6][7]
Monoisotopic Mass	543.19507803 Da[8]	538.163693965 Da[9]
CAS Number	Not explicitly available in search results	397864-44-7[3][4]

Experimental Protocols for Molecular Weight Determination

The determination of the precise molecular weight of small molecules like **Fluticasone Furoate-d5** is critical for compound identification, purity assessment, and quality control. Mass spectrometry is the primary and most accurate method for this purpose.

Protocol: Molecular Weight Determination via Mass Spectrometry (MS)

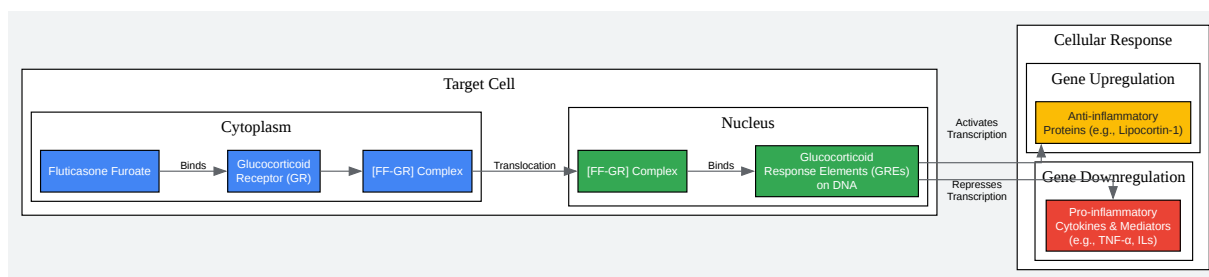
Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules. For a small molecule like **Fluticasone Furoate-d5**, high-resolution mass spectrometry (HRMS) provides the necessary accuracy to confirm its elemental composition.

Methodology:

- **Sample Preparation:** A dilute solution of **Fluticasone Furoate-d5** is prepared in a suitable volatile solvent, such as methanol or acetonitrile. The concentration is typically in the range of 1-10 $\mu\text{g/mL}$.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for molecules of this type. ESI generates gas-phase ions from the liquid sample by applying a high voltage to a capillary, creating an aerosol. The solvent evaporates, leaving charged analyte molecules.
- **Mass Analysis:** The generated ions are guided into a mass analyzer. High-resolution analyzers, such as Time-of-Flight (TOF) or Orbitrap, are employed to separate ions based on their m/z ratio with high precision. The analyzer measures the time it takes for ions to travel a certain distance (in a TOF) or their frequency of oscillation (in an Orbitrap), which is then converted to an m/z value.
- **Detection and Data Analysis:** The detector records the abundance of ions at each m/z value. The resulting mass spectrum will show a peak corresponding to the molecular ion of **Fluticasone Furoate-d5**. For ESI, this is often the protonated molecule $[\text{M}+\text{H}]^+$. The molecular weight is calculated from the measured m/z of this peak. The high resolution allows for the differentiation of the deuterated compound from its non-deuterated counterpart and other potential impurities.

Visualizations: Mechanism of Action and Experimental Workflow

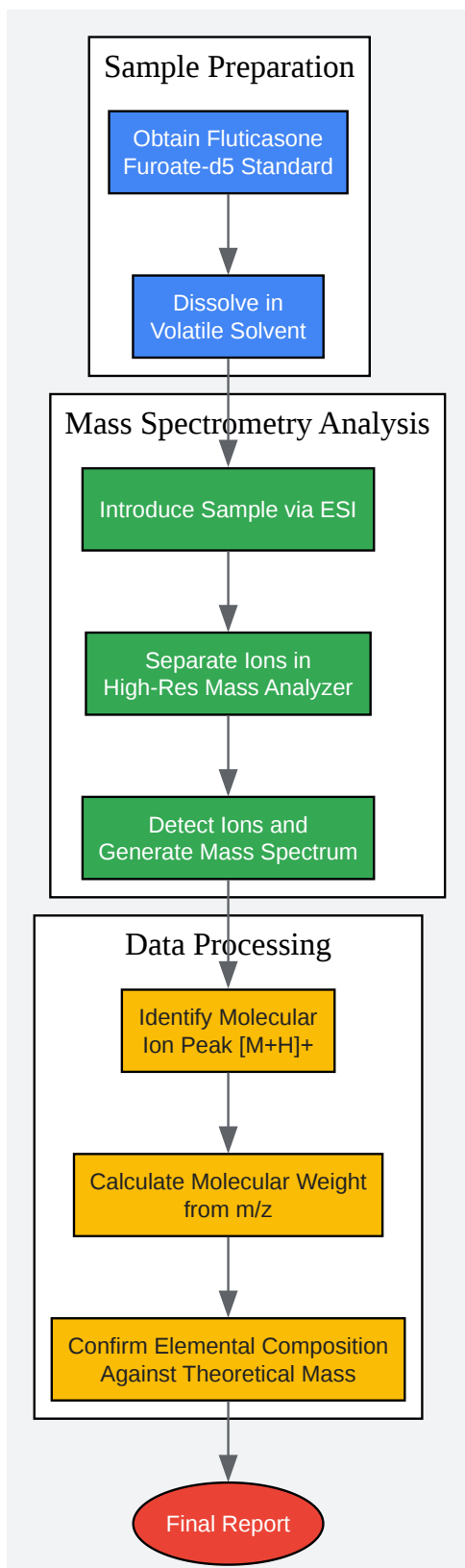
To provide context for the application of Fluticasone Furoate, the following diagram illustrates its established mechanism of action as a glucocorticoid receptor agonist. This pathway is fundamental to its anti-inflammatory effects.



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Caption: Mechanism of action for Fluticasone Furoate.

The following diagram outlines the logical workflow for determining the molecular weight of a small molecule standard like **Fluticasone Furoate-d5** using mass spectrometry.



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Caption: Experimental workflow for molecular weight determination.

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